

# 1-Cyclobutyl-diazepane: Technical Support & Safety Resource Center

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## Compound of Interest

Compound Name: 1-Cyclobutyl-[1,4]diazepane

Cat. No.: B1456889

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**Disclaimer:** The following guide is based on the available safety data for a closely related analogue, 1-Cyclobutyl-6-methyl-1,4-diazepane, and general principles of laboratory safety for heterocyclic amines. A specific Safety Data Sheet (SDS) for 1-Cyclobutyl-diazepane (CAS No: 851049-21-3) should be consulted if available. This information is intended for use by trained professionals in a laboratory setting.

## Section 1: Frequently Asked Questions (FAQs)

**Q1:** What is 1-Cyclobutyl-diazepane and what are its primary hazards?

1-Cyclobutyl-diazepane is a diazepine derivative. Based on data for the analogous compound, 1-cyclobutyl-6-methyl-1,4-diazepane, it is expected to be a hazardous substance. The primary hazards include:

- Skin Irritation: Causes skin irritation upon contact.[\[1\]](#)
- Serious Eye Irritation: Can cause serious damage if it comes into contact with the eyes.[\[1\]](#)
- Respiratory Irritation: May cause irritation to the respiratory system if inhaled.[\[1\]](#)

**Q2:** What are the recommended storage conditions for 1-Cyclobutyl-diazepane?

To ensure stability and safety, 1-Cyclobutyl-diazepane should be stored in a tightly closed container in a cool, dry, and well-ventilated area.[\[1\]](#) It is crucial to keep it away from

incompatible substances and sources of ignition.[1] For long-term storage, maintaining a cool and dry environment is essential.[1]

Q3: What personal protective equipment (PPE) is required when handling this compound?

When working with 1-Cyclobutyl-diazepane, the following PPE is mandatory:

- Eye/Face Protection: Wear chemical safety goggles or a face shield.[1]
- Hand Protection: Chemical-resistant gloves (e.g., nitrile rubber) are required.[1]
- Skin and Body Protection: A laboratory coat or other suitable protective clothing must be worn.[1]
- Respiratory Protection: If working in an area with inadequate ventilation or if there is a risk of generating aerosols or dust, a NIOSH-approved respirator is necessary.[2]

Q4: How should I dispose of 1-Cyclobutyl-diazepane waste?

Dispose of 1-Cyclobutyl-diazepane and its containers as hazardous waste.[1][3] All disposal must be in accordance with local, state, and federal regulations. Do not allow the product to enter drains, waterways, or soil.[1] Collect waste in a suitable, labeled, and sealed container for disposal by a licensed waste disposal company.[3][4]

## Section 2: Troubleshooting Guide

Issue	Potential Cause	Troubleshooting Steps
Accidental Skin Contact	Direct contact with the liquid or solid form of the compound.	<ol style="list-style-type: none"><li>1. Immediately flush the affected skin with plenty of soap and water.<a href="#">[1]</a></li><li>2. Remove any contaminated clothing.<a href="#">[1]</a></li><li>3. If skin irritation develops or persists, seek medical advice.<a href="#">[1]</a></li></ol>
Accidental Eye Contact	Splash or aerosol exposure to the eyes.	<ol style="list-style-type: none"><li>1. Immediately and cautiously rinse the eyes with water for several minutes.<a href="#">[1]</a></li><li>2. If wearing contact lenses, remove them if it is safe to do so and continue rinsing.<a href="#">[1]</a></li><li>3. Seek immediate medical attention.<a href="#">[1]</a></li></ol>
Inhalation of Fumes/Dust	Inadequate ventilation or handling outside of a fume hood.	<ol style="list-style-type: none"><li>1. Move the affected individual to fresh air and ensure they are in a position comfortable for breathing.<a href="#">[1]</a></li><li>2. If the person feels unwell, call a poison control center or a doctor.<a href="#">[1]</a></li></ol>
Chemical Spill	Improper handling or container failure.	<ol style="list-style-type: none"><li>1. Evacuate all non-essential personnel from the area.</li><li>2. Ensure adequate ventilation and remove all sources of ignition.<a href="#">[1]</a></li><li>3. Wear appropriate PPE.<a href="#">[1]</a></li><li>4. For small spills, absorb with an inert material (e.g., sand, vermiculite) and place it into a suitable container for disposal.<a href="#">[1]</a><a href="#">[2]</a></li><li>5. Prevent the spill from entering drains or waterways.<a href="#">[1]</a></li></ol>

## Section 3: Experimental Protocols & Workflows

### Safe Handling Protocol

This protocol outlines the essential steps for safely handling 1-Cyclobutyl-diazepane in a laboratory setting.

#### Step 1: Pre-Experiment Preparation

- Ensure that a current Safety Data Sheet for a relevant analogue is accessible and has been reviewed.
- Verify that all necessary PPE is available and in good condition.
- Confirm that a chemical fume hood is operational and available for use.
- Locate the nearest eyewash station and safety shower.[\[2\]](#)

#### Step 2: Compound Handling

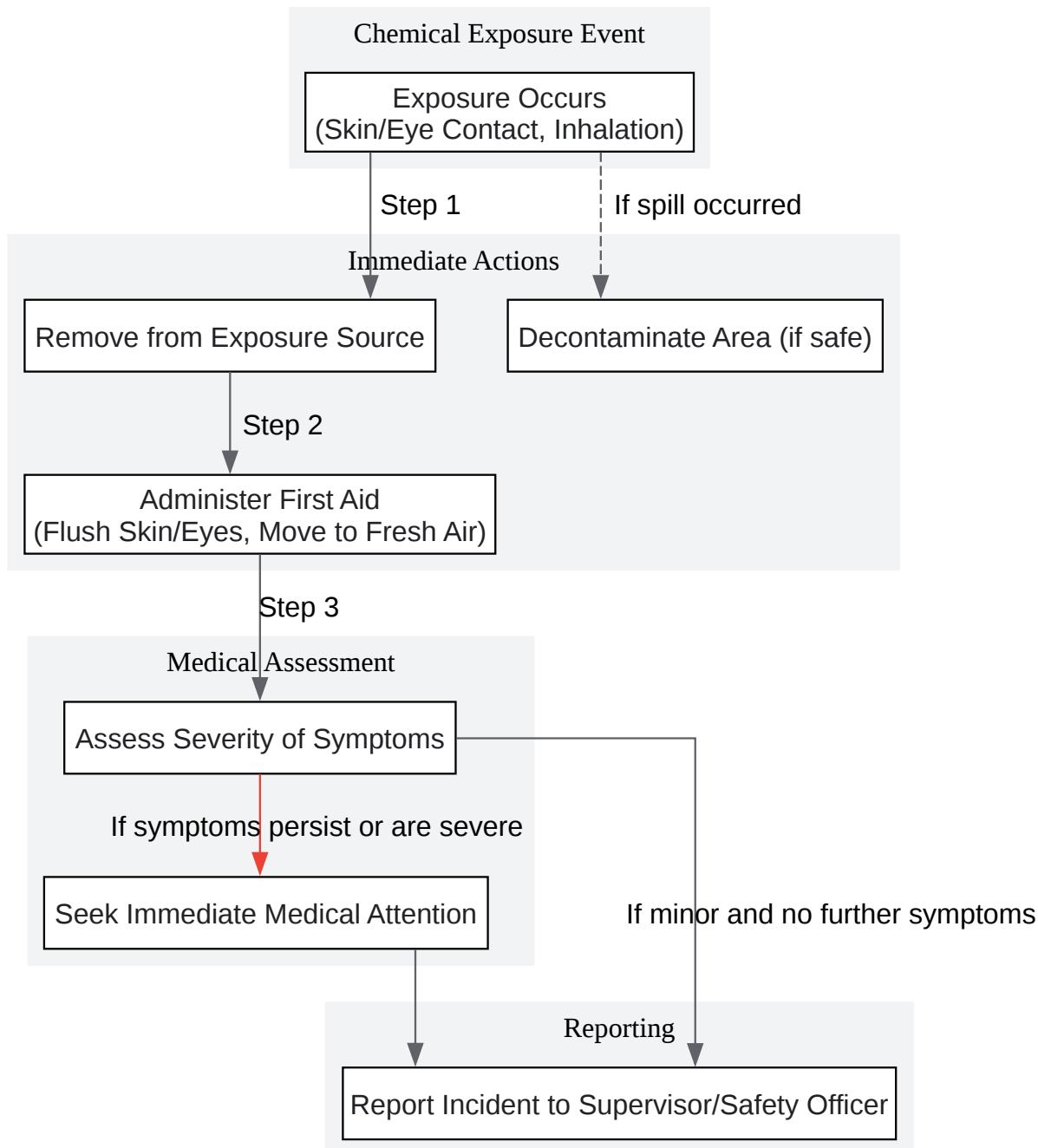
- All handling of 1-Cyclobutyl-diazepane should be conducted within a certified chemical fume hood.[\[2\]](#)
- Avoid direct contact with skin, eyes, and clothing.[\[1\]](#)
- Do not breathe in fumes, dust, or vapors.[\[1\]](#)
- Minimize the generation of dust and aerosols.[\[1\]](#)
- Keep the container tightly closed when not in use.[\[1\]](#)

#### Step 3: Post-Experiment Procedures

- Thoroughly wash hands and any exposed skin with soap and water after handling.[\[1\]](#)
- Decontaminate all work surfaces.
- Properly label and store any remaining compound according to the recommended storage conditions.

- Dispose of all waste materials in accordance with established hazardous waste procedures.  
[\[1\]](#)

## Emergency Response Workflow

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Caption: Emergency response workflow for chemical exposure events.

## Section 4: Chemical Properties and Safety Data

Property	Value	Source
Molecular Formula	C9H18N2	[5][6]
Molecular Weight	154.25 g/mol	[5][6]
CAS Number	851049-21-3	[5][6]
Boiling Point	229.2 ± 8.0 °C at 760 mmHg (Predicted)	[5]
Flash Point	92.3 ± 9.4 °C (Predicted)	[5]
Density	1.0 ± 0.1 g/cm³ (Predicted)	[5]

Hazard Statements (based on analogue):[1]

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

## Section 5: Visualized Safety Protocol



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Caption: Step-by-step workflow for the safe handling of 1-Cyclobutyl-diazepane.

## References

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